

standard operating procedure for the synthesis of amminetrichloroplatinum(1-)

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Compound of Interest

Compound Name: Amminetrichloroplatinum(1-)

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Application Note and Protocol: Synthesis of Amminetrichloroplatinate(II)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Amminetrichloroplatinate(II), $[\text{Pt}(\text{NH}_3)\text{Cl}_3]^-$, commonly known as Cossa's salt, is a significant intermediate in the synthesis of various platinum-based chemotherapy drugs, including cisplatin. The controlled synthesis of this platinum complex is crucial for ensuring the purity and efficacy of the final active pharmaceutical ingredient. This document provides a detailed standard operating procedure for the synthesis of the ammonium salt of amminetrichloroplatinate(II) via the preparation of cisplatin from potassium tetrachloroplatinate (K_2PtCl_4) followed by its conversion to the desired product. The procedure emphasizes careful control of reaction conditions to achieve high yield and purity.^[1]

Overall Reaction Scheme

The synthesis is a two-step process:

- Synthesis of cis-Diamminedichloroplatinum(II) (Cisplatin):
 $\text{K}_2[\text{PtCl}_4] + 2 \text{KI} \rightarrow \text{K}_2[\text{PtI}_4] + 2 \text{KCl}$
 $\text{K}_2[\text{PtI}_4] + 2 \text{NH}_3 \rightarrow \text{cis-}[\text{Pt}(\text{NH}_3)_2\text{I}_2] (\text{s}) + 2 \text{KI}$
 $\text{cis-}[\text{Pt}(\text{NH}_3)_2\text{I}_2] + 2 \text{AgNO}_3 \rightarrow \text{cis-}[\text{Pt}(\text{NH}_3)_2\text{Cl}_2] (\text{s}) + 2 \text{KNO}_3 + 2 \text{AgI} (\text{s})$

- Synthesis of Ammonium Amminetrichloroplatinate(II): $\text{cis-}[\text{Pt}(\text{NH}_3)_2\text{Cl}_2] + \text{HCl} \rightarrow \text{NH}_4[\text{Pt}(\text{NH}_3)\text{Cl}_3]$

Quantitative Data Summary

Step	Reactant	Product	Reported Yield	Reference
Synthesis of Cisplatin (Dhara's Method)	$\text{K}_2[\text{PtCl}_4]$	$\text{cis-}[\text{Pt}(\text{NH}_3)_2\text{Cl}_2]$	High	[1]
Conversion to Cossa's Salt (Optimized)	$\text{cis-}[\text{Pt}(\text{NH}_3)_2\text{Cl}_2]$	$\text{NH}_4[\text{Pt}(\text{NH}_3)\text{Cl}_3]$	~90%	[1]

Experimental Protocols

4.1. Synthesis of cis-Diamminedichloroplatinum(II) (Cisplatin)

This protocol is adapted from the widely used method reported by Dhara.[1]

Materials:

- Potassium tetrachloroplatinate(II) (K_2PtCl_4)
- Potassium iodide (KI)
- Concentrated aqueous ammonia (NH_3)
- Silver nitrate (AgNO_3)
- Potassium chloride (KCl)
- Deionized water
- Ethanol
- Ether

- 10 mL and 25 mL beakers
- Magnetic stirrer and stir bar
- Oil bath or sand bath
- Hirsch funnel
- Micro-syringe

Procedure:

- Preparation of Potassium Tetraiodoplatinate(II):
 - In a 10 mL beaker, dissolve 125 mg of K_2PtCl_4 in 200 μL of water.[\[2\]](#)[\[3\]](#)
 - Heat the solution to 40°C with stirring.[\[2\]](#)[\[3\]](#)
 - In a separate container, prepare a solution of 300 mg of KI in 500 μL of warm water.[\[2\]](#)[\[3\]](#)
 - Add the KI solution to the K_2PtCl_4 solution. The color should change from red-brown to dark brown.[\[2\]](#)[\[3\]](#)
 - Heat the mixture to 70°C with continuous stirring, then cool to room temperature.[\[2\]](#)[\[3\]](#)
- Preparation of cis-Diamminediiodoplatinum(II):
 - To the cooled solution of $\text{K}_2[\text{PtI}_4]$, add 500 μL of a 2.0 M NH_3 solution dropwise with stirring.[\[2\]](#)
 - Fine yellow crystals of cis- $[\text{Pt}(\text{NH}_3)_2\text{I}_2]$ should precipitate.[\[2\]](#)
 - Allow the beaker to stand for 20 minutes at room temperature to complete the precipitation.[\[2\]](#)
 - Filter the yellow crystalline product using a Hirsch funnel.[\[2\]](#)
 - Wash the product with 500 μL of ice-cold ethanol, followed by 1 mL of ether.[\[2\]](#)

- Conversion to cis-Diamminedichloroplatinum(II):
 - In a 25 mL beaker, suspend the prepared cis-[Pt(NH₃)₂I₂] in 10 mL of water containing 63 mg of silver sulfate (or an equivalent molar amount of silver nitrate).[\[3\]](#)
 - Heat the suspension with stirring in a sand or oil bath at 70-80°C for 10-12 minutes to precipitate silver iodide (AgI).[\[3\]](#)
 - Filter the hot mixture to remove the AgI precipitate.
 - Concentrate the filtrate to approximately 2 mL by heating in an oil bath with stirring.[\[3\]](#)
 - To the concentrated solution, add 330 mg of KCl.[\[3\]](#)
 - Heat the mixture at 70-80°C for an additional 5-8 minutes. Bright yellow crystals of cis-[Pt(NH₃)₂Cl₂] will precipitate.[\[2\]](#)[\[3\]](#)
 - Cool the mixture to 0°C in an ice-water bath.[\[2\]](#)[\[3\]](#)
 - Filter the product using a Hirsch funnel, wash with 500 µL of ethanol followed by 1 mL of ether, and then air dry.[\[2\]](#)[\[3\]](#)

4.2. Synthesis of Ammonium Amminetrichloroplatinate(II) (Cossa's Salt)

This procedure involves the controlled reaction of cisplatin with hydrochloric acid.

Materials:

- cis-Diamminedichloroplatinum(II) (cis-[Pt(NH₃)₂Cl₂])
- Concentrated hydrochloric acid (HCl)
- Deionized water
- Reaction vial or small flask
- Magnetic stirrer and stir bar
- Temperature-controlled heating mantle or oil bath

Procedure:

- Suspend the synthesized $\text{cis-}[\text{Pt}(\text{NH}_3)_2\text{Cl}_2]$ in a minimal amount of deionized water in a reaction vial.
- With careful temperature control, add a stoichiometric amount of concentrated hydrochloric acid.
- Heat the reaction mixture gently with continuous stirring. The progress of the reaction should be monitored. With careful control of temperature and reaction time, a yield of up to 90% can be achieved.^[1]
- Upon completion of the reaction, the ammonium salt of $[\text{Pt}(\text{NH}_3)\text{Cl}_3]^-$ will crystallize from the solution upon cooling.
- Isolate the crystals by filtration, wash with a small amount of cold water, and dry under vacuum.

Mandatory Visualization



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Caption: Synthesis workflow for Amminetrichloroplatinate(II).

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